

Proper Disposal of Tetrachlorothiophene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tetrachlorothiophene

Cat. No.: B1294677

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Essential safety and logistical information for the proper handling and disposal of **tetrachlorothiophene** in a laboratory setting.

Tetrachlorothiophene is a toxic organic compound that requires careful management to ensure the safety of laboratory personnel and environmental protection.^{[1][2][3]} This guide provides a step-by-step operational plan for its proper disposal, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical due to the acute toxicity associated with this chemical.^{[1][2]}

Immediate Safety and Handling Precautions

Before handling **tetrachlorothiophene**, it is imperative to be familiar with its hazards. This compound is classified as acutely toxic if swallowed, in contact with skin, or inhaled.^{[1][2]}

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **tetrachlorothiophene**. This includes:

- Eye Protection: Eyeshields or a face shield.^[2]
- Hand Protection: Chemical-resistant gloves.^[2]
- Respiratory Protection: A type P2 (EN 143) respirator cartridge or equivalent is recommended, especially in poorly ventilated areas.^[2]
- Protective Clothing: A lab coat or other protective clothing to prevent skin contact.^{[1][2]}

Engineering Controls: Work with **tetrachlorothiophene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[4] Eyewash stations and safety showers must be readily accessible in the immediate work area.^[4]

Spill Management

In the event of a spill, follow these procedures immediately:

- **Evacuate and Ventilate:** Clear the area of all personnel and ensure adequate ventilation. Move upwind from the spill.^[1]
- **Remove Ignition Sources:** Eliminate any potential sources of ignition in the vicinity.^[1]
- **Containment:** Use dry, inert materials such as sand, earth, or vermiculite to contain the spill.^[1] Do not use combustible materials.
- **Cleanup:** Carefully collect the spilled material and absorbent into a suitable, labeled container for waste disposal.^[1] Avoid generating dust.^[1]
- **Decontamination:** Wash the spill area thoroughly. Decontaminate and launder all protective clothing before reuse.^[1]
- **Emergency Services:** If the spill is large or enters drains or waterways, notify emergency services immediately.^[1]

Disposal Procedures

The recommended method for the disposal of **tetrachlorothiophene** is through an authorized hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or with regular laboratory waste.^[4]

Step-by-Step Disposal Plan:

- **Waste Collection:**
 - Collect all **tetrachlorothiophene** waste, including contaminated materials and residues, in a designated, properly labeled, and sealed container.

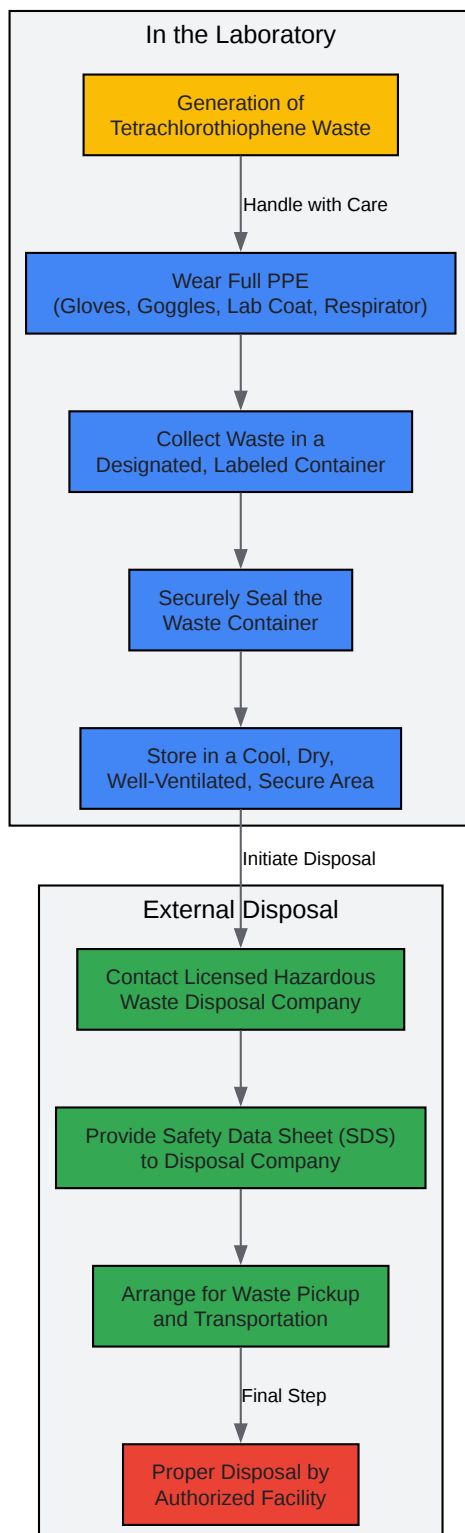
- Ensure the container is compatible with the chemical and will not leak.
- Labeling:
 - Clearly label the waste container as "Hazardous Waste: **Tetrachlorothiophene**" and include the appropriate hazard symbols (e.g., toxic).[\[1\]](#)
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[4\]](#)
 - The storage area should be secure and accessible only to authorized personnel.[\[1\]](#)
- Arrange for Pickup:
 - Contact a licensed hazardous waste disposal company to arrange for the collection and disposal of the **tetrachlorothiophene** waste.
 - Provide the waste disposal company with a copy of the Safety Data Sheet (SDS).
 - Follow all local, regional, and national regulations for hazardous waste disposal.[\[4\]](#)

Quantitative Data Summary

Property	Value	Source
CAS Number	6012-97-1	[1] [2]
EC Number	227-866-4	[1] [2]
Molecular Formula	C4Cl4S	[1]
Molecular Weight	221.92 g/mol	[2]
Form	Solid	[2]
Melting Point	28-30 °C	[2] [3]
Boiling Point	75 °C at 2 mmHg	[2] [3]
Density	1.704 g/mL at 25 °C	[2] [3]
Flash Point	113 °C (closed cup)	[2]
Oral LD50 (Rat)	70 mg/kg	[1] [3]
Dermal LD50 (Rabbit)	256 mg/kg	[1]
Hazard Class	6.1 (Toxic)	[2] [3]
Packing Group	III	[3]
UN Number	UN 2811	[3]

Tetrachlorothiophene Disposal Workflow

Tetrachlorothiophene Disposal Workflow



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Caption: Logical workflow for the safe disposal of **tetrachlorothiophene**.

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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. Tetrachlorothiophene 99 6012-97-1 [sigmaaldrich.com]
- 3. chembk.com [chembk.com]
- 4. fishersci.com [fishersci.com]
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